An In-Depth Technical Guide to 2,6-Dimethylanthracene: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,6-Dimethylanthracene*
CAS No.:	*613-26-3*
Cat. No.:	*B015464*

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This guide provides a comprehensive technical overview of **2,6-Dimethylanthracene**, a polycyclic aromatic hydrocarbon of significant interest in organic synthesis and materials science. It is intended for researchers, scientists, and professionals in drug development and related fields, offering in-depth insights into its fundamental properties, synthesis methodologies, and key applications.

Core Molecular and Physical Properties

2,6-Dimethylanthracene is a tricyclic aromatic hydrocarbon. The strategic placement of the two methyl groups on the anthracene core significantly influences its electronic properties and steric profile, making it a valuable building block in the synthesis of more complex molecules.

A summary of its key quantitative data is presented below for easy reference.

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Property	Value	Source(s)
Molecular Formula	$C_{16}H_{14}$	[1][2][3][4][5][6]
Molecular Weight	206.28 g/mol	[1][2][3][4][5]
CAS Number	613-26-3	[1][2][3][4]
Appearance	Light Yellow to Yellow Solid	[6]
Boiling Point	369.6 °C at 760 mmHg	[5][6]
Density	1.084 g/cm³	[5][6]
LogP	4.60980	[5]

Synthesis of Substituted Anthracenes: A Methodological Overview

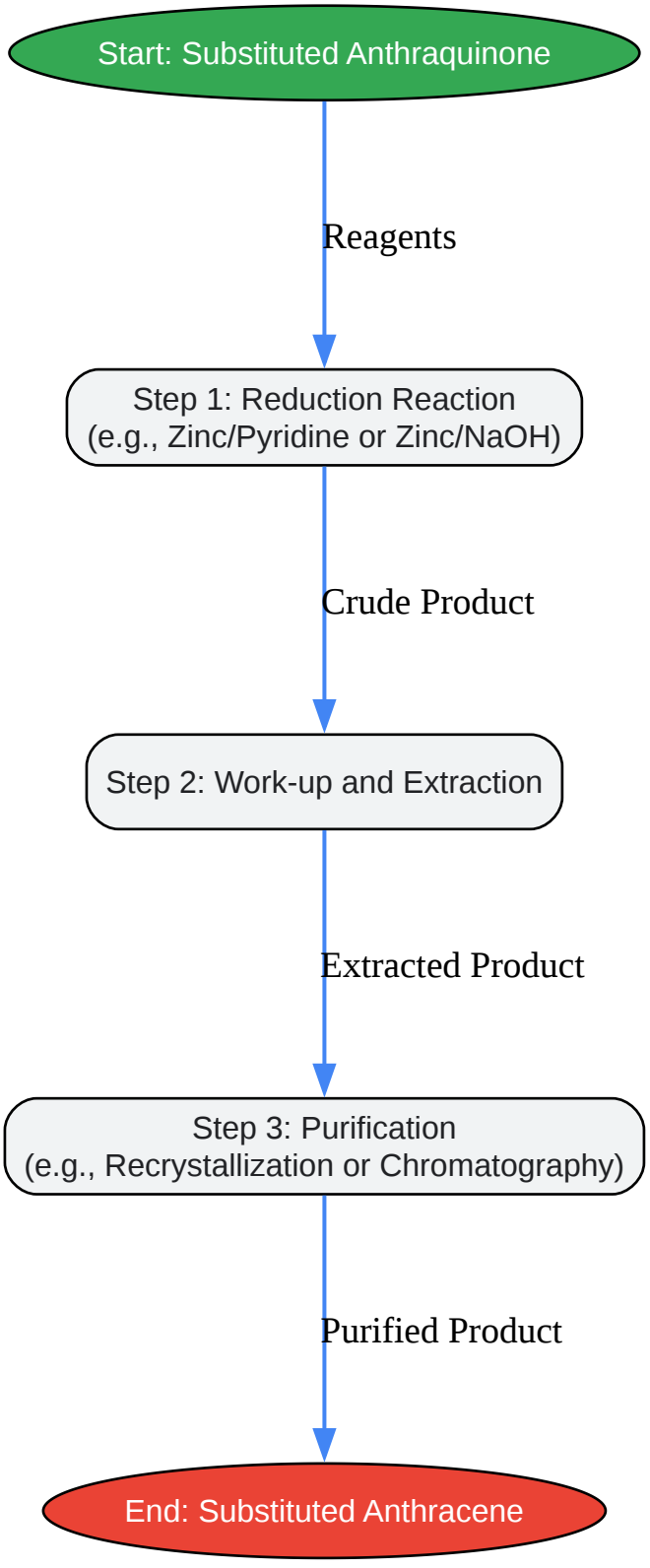
The synthesis of specifically substituted anthracenes like **2,6-Dimethylanthracene** can be challenging due to the potential for multiple isomers.[7] Methodologies often involve multi-step processes that require careful control of reaction conditions to achieve the desired regioselectivity.

A general and common approach to obtaining substituted anthracenes involves the reduction of the corresponding anthraquinones.[8] This strategy is advantageous because the 9 and 10 positions of the anthracene core are protected as carbonyls, directing substitution to the outer rings.[8]

Experimental Workflow: Synthesis via Anthraquinone Reduction

The following diagram illustrates a generalized workflow for the synthesis of a substituted anthracene, such as 2,6-dialkoxyanthracene, from its corresponding anthraquinone. This method can be adapted for the synthesis of **2,6-dimethylanthracene**.

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Caption: Generalized workflow for the synthesis of substituted anthracenes.

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Step-by-Step Protocol:

- Reduction of the Anthraquinone: The substituted anthraquinone is dissolved in a suitable solvent system. A reducing agent, such as zinc powder in the presence of pyridine or sodium hydroxide, is added portion-wise.[8] The reaction is typically heated to drive it to completion. The choice of reducing agent and solvent is critical and depends on the specific substituents on the anthraquinone ring.

- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) to determine the point of complete consumption of the starting material.

- Work-up: Upon completion, the reaction mixture is cooled, and the excess reducing agent is filtered off. The filtrate is then subjected to an aqueous work-up to remove inorganic byproducts. This often involves partitioning the product into an organic solvent.

- Purification: The crude product obtained after solvent evaporation is then purified. Recrystallization from an appropriate solvent is a common method for obtaining highly pure crystalline product. Alternatively, column chromatography can be employed for more challenging separations.

Spectroscopic Characterization

The structural elucidation of **2,6-Dimethylanthracene** and its derivatives relies on a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^{1}H and ^{13}C NMR are essential for confirming the substitution pattern on the anthracene core.[1][9] The chemical shifts and coupling constants of the aromatic protons provide definitive information about their relative positions.

- Infrared (IR) Spectroscopy: Fourier Transform Infrared (FTIR) spectroscopy can be used to identify the characteristic vibrational modes of the aromatic rings and the methyl groups.[9] [10]

- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.[9]

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Applications and Research Interest

Anthracene and its derivatives are the subject of extensive research due to their interesting photophysical, photochemical, and biological properties.[8]

- Organic Electronics: Substituted anthracenes are investigated for their potential use in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and solar cells.[8]
- Materials Science: The rigid, planar structure of the anthracene core makes it a suitable component for the development of novel polymeric materials.[8]
- Chemical Synthesis: **2,6-Dimethylanthracene** serves as a precursor for the synthesis of 2,6-naphthalene dicarboxylic acid (2,6-NDCA), a monomer used in the production of high-performance polymers like polyethylene naphthalate (PEN).[7]
- Biological Research: Some anthracene derivatives have been studied for their interactions with DNA and potential applications as anticancer agents or for DNA photocleavage.[11]

Safety and Handling

2,6-Dimethylanthracene is classified as hazardous to the aquatic environment.[1] It is very toxic to aquatic life with long-lasting effects.[1] Appropriate safety precautions should be taken during handling and disposal, including the use of personal protective equipment and adherence to local environmental regulations.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,6-Dimethylanthracene: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015464/docs#an-in-depth-technical-guide-to-2-6-dimethylanthracene-properties-synthesis-and-applications]

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